

Application Notes and Protocols for Low-Level Gamma Spectroscopy of ¹⁸⁰Ta

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Tantalum-180 (180 Ta) is a unique, naturally occurring primordial nuclide, notable for its existence as a metastable isomer (180 m Ta) with an exceptionally long half-life, making it the rarest primordial isotope in the solar system.[1] Its extremely low natural abundance of approximately 0.012% and the challenging nature of its radioactive decay present a significant metrological challenge for its detection and quantification.[1] Low-level gamma spectroscopy is a primary technique for the non-destructive assay of 180 Ta in various matrices, particularly in geological and cosmochemical studies. This document provides detailed application notes and protocols for the application of low-level gamma spectroscopy for the measurement of 180 Ta.

Principle of Detection

The detection of ¹⁸⁰Ta via gamma spectroscopy relies on identifying the characteristic gamma rays emitted during its radioactive decay. The decay of the metastable state of ¹⁸⁰Ta (¹⁸⁰mTa) is predicted to occur via two primary modes: beta decay to ¹⁸⁰W and electron capture to ¹⁸⁰Hf. These decay paths are expected to be accompanied by the emission of gamma rays at specific energies. Due to the extremely low decay rate, detecting these gamma rays requires highly sensitive instrumentation and optimized experimental conditions to minimize background radiation. A potential gamma-ray peak associated with the beta-decay of ¹⁸⁰mTa has been observed at 350.4 keV.[1]



Quantitative Data

The primary quantitative data available for ¹⁸⁰Ta relevant to its detection by low-level gamma spectroscopy are its natural isotopic abundance and the energy of a potential gamma-ray emission.

Parameter	Value	Reference
Natural Isotopic Abundance	0.012%	[1]
Potential Gamma-Ray Energy (from β-decay)	350.4 keV	[1]

Experimental Protocols Sample Preparation for Geological Samples (e.g., Tantalum Ores)

A detailed protocol for preparing geological samples for low-level gamma spectroscopy is crucial for obtaining accurate and reproducible results.

Objective: To prepare a homogeneous and well-characterized solid sample from a raw geological material for gamma spectrometric analysis.

Materials:

- Raw geological sample (e.g., tantalite ore)
- Jaw crusher
- Disc mill or ball mill
- Sieves (e.g., 200 mesh)
- Drying oven
- Analytical balance



- Sample containers (e.g., Marinelli beakers or cylindrical containers of known geometry)
- Deionized water

Procedure:

- Sample Collection and Initial Processing:
 - Obtain a representative sample of the geological material.
 - Clean the sample surface to remove any contaminants.
 - Break down large rocks into smaller pieces using a jaw crusher.
- · Grinding and Homogenization:
 - o Grind the crushed sample into a fine powder using a disc mill or ball mill.
 - Sieve the powdered sample to a uniform particle size (e.g., passing through a 200-mesh sieve) to ensure homogeneity.
 - Thoroughly mix the sieved powder to ensure a representative subsample can be taken.
- Drying:
 - Dry the homogenized powder in an oven at a controlled temperature (e.g., 105°C) until a constant weight is achieved to remove moisture.
- Sample Encapsulation:
 - Accurately weigh a specific amount of the dried, homogenized powder.
 - Transfer the weighed powder into a calibrated sample container of a fixed geometry that is compatible with the detector setup.
 - Seal the container hermetically to prevent any loss of sample or contamination.
- Secular Equilibrium:



 If the sample contains uranium or thorium series radionuclides, it is essential to store the sealed sample for a period of at least three weeks to allow for the establishment of secular equilibrium between the parent nuclides and their short-lived decay products.

Low-Level Gamma Spectroscopy Measurement

Objective: To acquire a low-background gamma-ray spectrum of the prepared sample to identify and quantify the presence of ¹⁸⁰Ta.

Instrumentation:

- High-Purity Germanium (HPGe) detector with high efficiency and excellent energy resolution.
- Low-background lead shielding (typically 10-15 cm thick) to reduce ambient gamma radiation.
- Inner lining of the shield with materials of progressively lower atomic number (e.g., tin and copper) to absorb X-rays produced in the lead.
- Active shielding, such as a cosmic veto system (e.g., plastic scintillators), to reduce the background from cosmic-ray muons.
- Multichannel Analyzer (MCA) and associated electronics for signal processing and data acquisition.
- Cryocooling system for the HPGe detector (liquid nitrogen or electric cryocooler).

Procedure:

- System Calibration:
 - Energy Calibration: Use standard radioactive sources with well-known gamma-ray energies (e.g., ¹³³Ba, ⁶⁰Co, ¹⁵²Eu) to establish a precise relationship between the channel number of the MCA and the gamma-ray energy.
 - Efficiency Calibration: Use a calibrated multi-nuclide standard source with the same geometry as the sample to determine the detector's efficiency as a function of energy.



· Background Measurement:

- Place an empty, sealed sample container identical to the one used for the sample in the detector shield.
- Acquire a background spectrum for a long counting time (e.g., several days to weeks) to accurately characterize the environmental background radiation.

Sample Measurement:

- Place the prepared and sealed sample in the detector shield in the same geometry as the calibration and background measurements.
- Acquire the gamma-ray spectrum of the sample for an extended period (e.g., several weeks to months) to achieve sufficient statistical significance for the potential low-intensity peaks from ¹⁸⁰Ta.

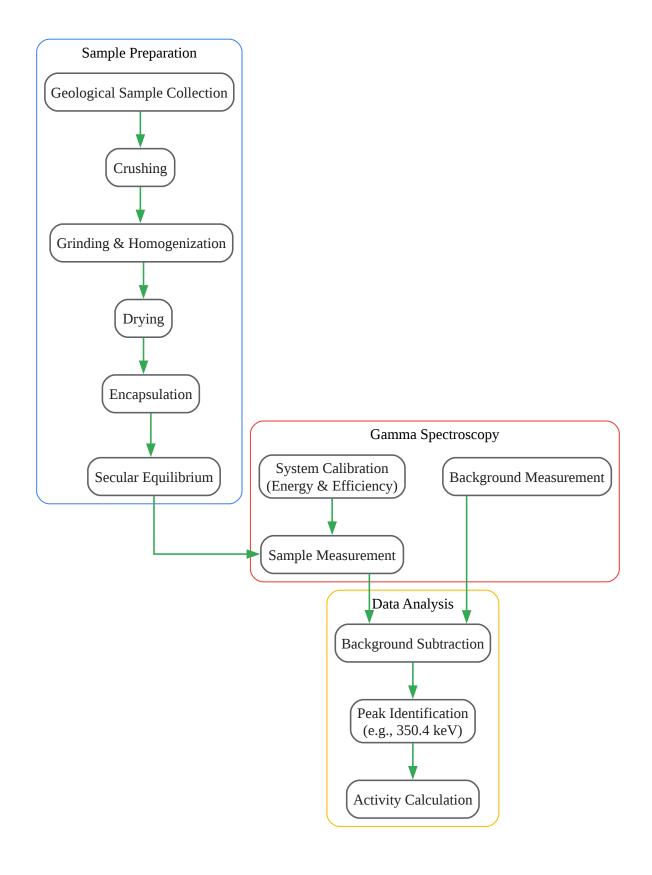
Data Analysis:

- Subtract the normalized background spectrum from the sample spectrum.
- Analyze the resulting net spectrum for the presence of the characteristic gamma-ray peak of ¹⁸⁰Ta at 350.4 keV.[1]
- If the peak is identified, determine its net area.
- Calculate the activity of ¹⁸⁰Ta in the sample using the net peak area, the detector efficiency at that energy, the gamma-ray emission intensity, the sample mass, and the counting time.

Visualizations

Experimental Workflow for ¹⁸⁰Ta Measurement

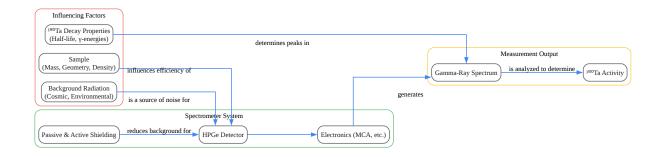




Click to download full resolution via product page

Caption: Workflow for the measurement of ¹⁸⁰Ta using low-level gamma spectroscopy.

Logical Relationship of Key Components in Low-Level Gamma Spectroscopy



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. JRC Publications Repository [publications.jrc.ec.europa.eu]
- To cite this document: BenchChem. [Application Notes and Protocols for Low-Level Gamma Spectroscopy of ¹⁸⁰Ta]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222186#application-of-low-level-gamma-spectroscopy-for-ta]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com